

(2-phenyl-1H-indol-1-yl)acetic acid chemical properties

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Compound of Interest

Compound Name: (2-phenyl-1H-indol-1-yl)acetic acid

Cat. No.: B2610057

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An In-Depth Technical Guide to the Chemical Properties of **(2-phenyl-1H-indol-1-yl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-phenyl-1H-indol-1-yl)acetic acid is a derivative of indole, a ubiquitous heterocyclic scaffold in medicinal chemistry and natural products. Its structure is characterized by a phenyl substituent at the C-2 position of the indole ring and an acetic acid moiety attached to the indole nitrogen (N-1). This substitution pattern makes it a subject of significant interest, as the 2-phenylindole core is recognized as a "privileged structure," capable of binding to multiple biological receptors with high affinity.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications, offering field-proven insights for its utilization in research and drug development.

Physicochemical and Structural Properties

(2-phenyl-1H-indol-1-yl)acetic acid is a crystalline solid at room temperature. The core indole structure is planar, while the phenyl group at C-2 and the acetic acid group at N-1 are positioned out of this plane. The carboxylic acid functional group imparts acidic properties and provides a key handle for derivatization.

Diagram 1: Chemical Structure of **(2-phenyl-1H-indol-1-yl)acetic acid**

Caption: Molecular structure of **(2-phenyl-1H-indol-1-yl)acetic acid**.

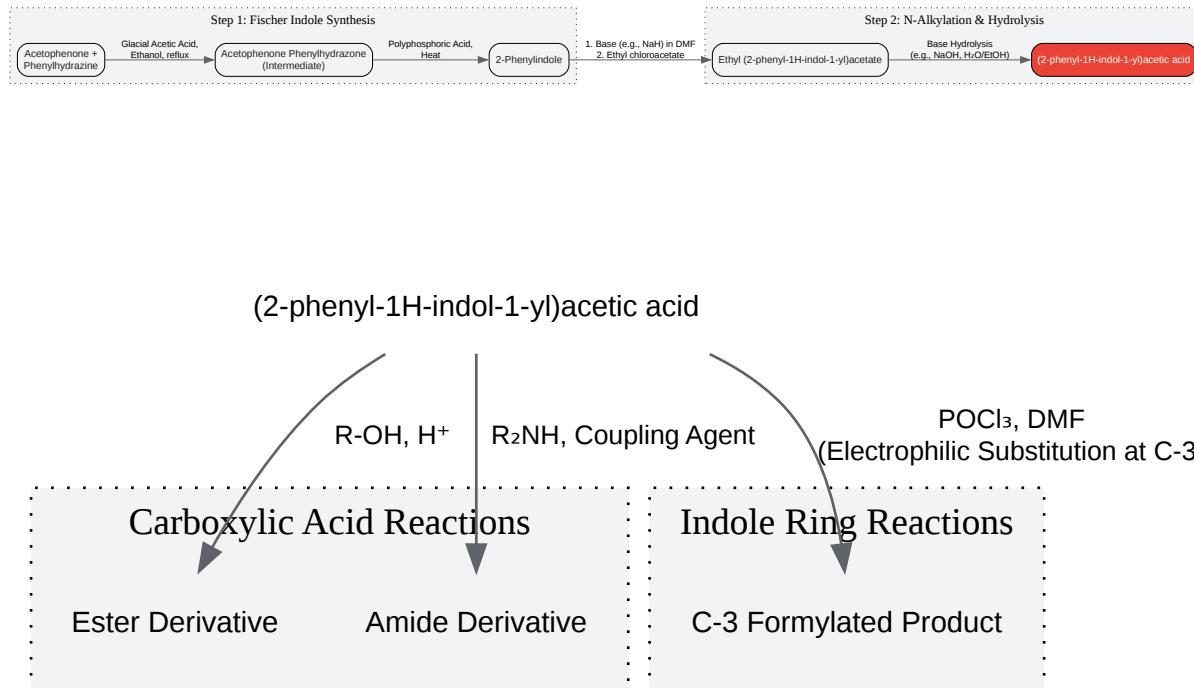
Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	62663-25-6	
Molecular Formula	C ₁₆ H ₁₃ NO ₂	
Molecular Weight	251.28 g/mol	
Appearance	White to off-white powder/crystalline solid	[2][3]
Melting Point	172-174 °C	
Solubility	Soluble in organic solvents such as ethanol, dichloromethane, and DMF.	[2][3]
Acidity (pKa)	Estimated ~4-5 (typical for carboxylic acids)	

Synthesis and Manufacturing

The synthesis of **(2-phenyl-1H-indol-1-yl)acetic acid** is efficiently achieved through a two-step process. The first step establishes the core 2-phenylindole scaffold, followed by N-alkylation to introduce the acetic acid side chain. This approach provides high yields and allows for modular derivatization.

Diagram 2: Synthetic Workflow

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